Technical Guide: Physicochemical Properties of 2-Butoxyethanethiol

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Compound of Interest

Compound Name: *2-Butoxyethanethiol*

Cat. No.: *B13524435*

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For the Attention Of: Researchers, Scientists, and Drug Development Professionals.

Abstract: This document provides a technical overview of the known physicochemical properties of **2-Butoxyethanethiol** (CAS No. 38550-68-2). It addresses the current scarcity of experimentally determined data in public scientific literature and databases. In lieu of specific data, this guide details the standardized experimental protocols, based on internationally recognized OECD (Organisation for Economic Co-operation and Development) Guidelines, that are essential for the comprehensive characterization of this compound. This serves as a foundational resource for researchers requiring these properties for modeling, safety assessment, or further developmental work.

Introduction and Statement on Data Availability

2-Butoxyethanethiol is a thiol compound with the chemical structure $CH_3(CH_2)_3OCH_2CH_2SH$. Its structure, featuring both a butyl ether group and a terminal thiol group, suggests properties influenced by both functionalities, including moderate polarity and a characteristic thiol odor.

A thorough review of scientific databases and literature reveals a significant lack of publicly available, experimentally determined physicochemical data for **2-Butoxyethanethiol**. This guide is therefore structured to provide researchers with the necessary methodological

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framework to obtain this critical data in a standardized, reproducible manner. Computational or predicted properties were also not readily found, emphasizing the need for empirical determination.

Chemical Identity

IUPAC Name	2-Butoxyethanethiol
Synonyms	Ethane, 1-(butylthio)-2-methoxy-
CAS Number	38550-68-2
Molecular Formula	$C_6H_{14}OS$
Molecular Weight	134.24 g/mol
Chemical Structure	$CH_3CH_2CH_2CH_2OCH_2CH_2SH$

Physicochemical Properties

The following table summarizes the key physicochemical properties for **2-Butoxyethanethiol**. Due to the aforementioned data scarcity, the status of most properties is listed as "Not available in public literature." The subsequent sections will detail the standard protocols for determining these values.

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Property	Value	Units
Melting Point	Not available in public literature	°C / K
Boiling Point	Not available in public literature	°C / K
Density	Not available in public literature	g/cm³ or kg/m ³
Vapor Pressure	Not available in public literature	Pa or mmHg
Water Solubility	Not available in public literature	g/L or mg/L
Flash Point	Not available in public literature	°C / K

Standardized Experimental Protocols for Physicochemical Characterization

To address the data gaps for **2-Butoxyethanethiol**, researchers should employ standardized testing methods to ensure the data generated is accurate, reliable, and comparable across different laboratories. The OECD Guidelines for the Testing of Chemicals are the international standard for this purpose.[1]

Boiling Point Determination (OECD Guideline 103)

The boiling point is the temperature at which a substance's vapor pressure equals the surrounding atmospheric pressure.[2][3][4] Several methods are recommended, and the choice depends on the required accuracy and sample amount.

- Methodology Overview (Ebulliometer Method):
  - Apparatus: An ebulliometer, a device designed for precise boiling point measurement, is used. It often includes a Cottrell pump to ensure the thermometer is bathed in a mixture of vapor and boiling liquid, preventing errors from superheating.[5]

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- Procedure: A sample of **2-Butoxyethanethiol** is placed in the ebulliometer. The apparatus is heated, and the liquid is brought to a steady boil. The temperature of the vapor-liquid equilibrium is measured using a calibrated temperature sensor.
- Pressure Correction: The ambient atmospheric pressure is recorded. If it deviates from the standard pressure (101.325 kPa), the observed boiling point is corrected using the Clausius-Clapeyron equation or standardized charts.
- Data Reporting: The final report should include the corrected boiling point, the pressure at which the measurement was taken, and a description of the substance's behavior during boiling.[6]

Density Determination (OECD Guideline 109)

Density is the mass of a substance per unit volume. For a liquid like **2-Butoxyethanethiol**, several reliable methods are available.[7][8]

- Methodology Overview (Oscillating Densimeter Method):
  - Principle: This method uses a U-shaped tube that is oscillated at its characteristic frequency. This frequency changes when the tube is filled with the sample liquid. The change in frequency is directly related to the density of the liquid.[9][10]
  - Procedure: The instrument is first calibrated using two substances of known density, such as dry air and degassed, purified water. A small, precise volume of **2-Butoxyethanethiol** is then injected into the clean, dry oscillating tube. The instrument's temperature is precisely controlled, typically at 20°C.
  - Measurement: The stable oscillation period is measured, and the instrument's software calculates the density.
  - Data Reporting: The density value should be reported along with the temperature at which it was measured (e.g., g/cm³ at 20°C). At least two measurements should be performed.[9][11]

Vapor Pressure Determination (OECD Guideline 104)

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Vapor pressure is a measure of a substance's volatility. It is a critical parameter for assessing inhalation exposure and environmental fate.[12][13]

- Methodology Overview (Static Method):
  - Principle: A sample of the substance is placed in a thermostatically controlled container connected to a pressure measuring device. The system is evacuated to remove air. The pressure of the vapor in equilibrium with the liquid is then measured at a specific temperature.
  - Procedure: A small amount of degassed **2-Butoxyethanethiol** is introduced into the measurement cell. The cell is sealed and brought to the desired temperature (e.g., 20°C or 25°C). The system is allowed to reach equilibrium.
  - Measurement: The pressure is read from a manometer or pressure transducer. To establish the vapor pressure curve, measurements should be taken at a minimum of two to three different temperatures.[12][13][14][15]
  - Data Reporting: The vapor pressure (in Pascals) should be reported for each temperature.[5][12]

Water Solubility Determination (OECD Guideline 105)

Water solubility is the maximum concentration of a chemical that can dissolve in pure water at a specific temperature, representing a key factor in environmental distribution and bioavailability.[16][17]

- Methodology Overview (Flask Method):
  - Principle: An excess amount of the test substance is agitated in water at a constant temperature for a sufficient period to reach equilibrium. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.
  - Procedure: An amount of **2-Butoxyethanethiol** in excess of its expected solubility is added to a flask containing purified water. The flask is sealed and agitated in a constant temperature bath (e.g., 20°C) for an extended period (e.g., 24-48 hours) to ensure saturation is reached.

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- Analysis: After agitation, the mixture is allowed to settle to separate the undissolved portion. The aqueous phase is then carefully sampled, typically after centrifugation or filtration, and its concentration is quantified using a validated analytical technique such as gas chromatography (GC).[18][19]

- Data Reporting: The water solubility is reported as mass per volume (e.g., g/L or mg/L) at the specified temperature.[20]

Flash Point Determination (EU Regulation A.9 / ASTM D3828)

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air near its surface. It is a critical measure of flammability and safety.[21]

- Methodology Overview (Small Scale Closed-Cup Method):

  - Principle: A small volume of the sample is heated in a closed cup. An ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which a flash is observed.[22]

  - Procedure: A small, specified volume (typically 2-4 mL) of **2-Butoxyethanethiol** is placed into the test cup of a small scale closed-cup apparatus. The sample is heated at a controlled rate.

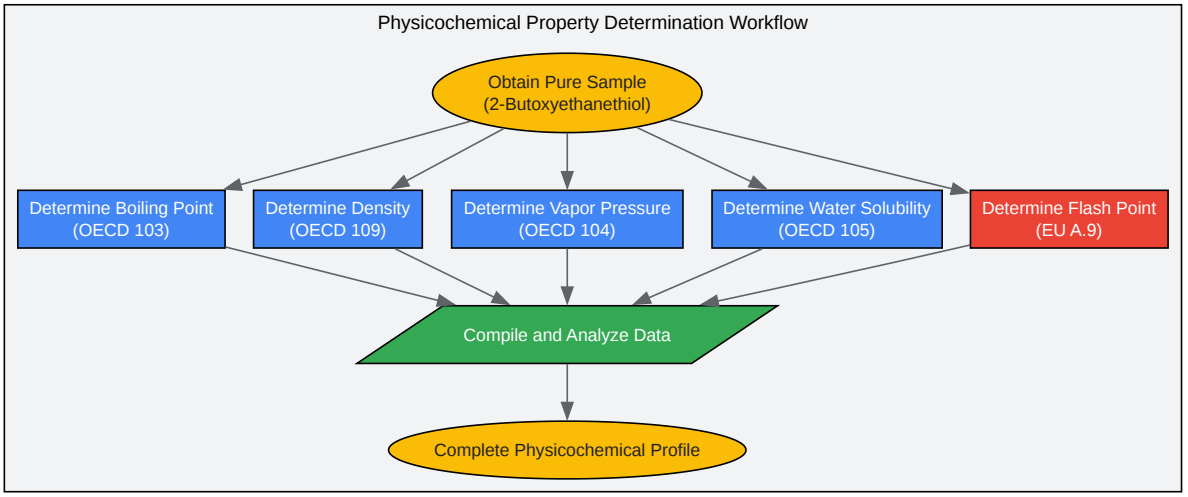
  - Measurement: At regular temperature intervals, a test flame or electric arc is applied to the opening of the cup. The observation of a distinct flash inside the cup marks the flash point.[23]

  - Data Reporting: The flash point temperature is recorded and corrected for barometric pressure.

Mandatory Visualizations

The following diagrams illustrate the logical workflow for the comprehensive physicochemical characterization of a compound like **2-Butoxyethanethiol** for which data is not readily available.

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Caption: Workflow for Physicochemical Characterization.

As **2-Butoxyethanethiol** is not a known signaling molecule, a signaling pathway diagram is not applicable.

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